

ATTO 633 dye chemical properties

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Compound of Interest

Compound Name: ATTO 633

Cat. No.: B15556691

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An In-depth Technical Guide to the Core Chemical Properties of **ATTO 633** Dye

Introduction

ATTO 633 is a fluorescent dye belonging to a new generation of labels for the red spectral region.^{[1][2][3][4][5]} It is characterized by its strong absorption, high fluorescence quantum yield, and exceptional photostability.^{[1][2][3][4][5][6]} These properties make **ATTO 633** highly suitable for a range of applications in the life sciences, including fluorescence microscopy, flow cytometry, and single-molecule detection.^{[1][2][7][8]} The dye is moderately hydrophilic and becomes cationic upon conjugation to a substrate, carrying a net positive charge of +1.^{[1][2][6]} A key feature of **ATTO 633** is the stability of its fluorescence over a broad pH range, from 2 to 11.^{[1][2][3][6]}

Core Chemical and Physical Properties

The quantitative data for **ATTO 633**'s properties are summarized in the tables below.

Table 1: Optical Properties

Property	Value	Source
Excitation Maximum (λ_{abs})	629 nm - 630 nm	[1][2][5][6][9][10]
Emission Maximum (λ_{em})	651 nm - 657 nm	[1][2][4][5][9][10]
Molar Extinction Coefficient (ϵ_{max})	1.3 x 10 ⁵ M ⁻¹ cm ⁻¹	[1][2][4][5][10]
Fluorescence Quantum Yield (η_{fl})	0.64	[1][2][5][10]
Fluorescence Lifetime (τ_{fl})	3.2 ns - 3.3 ns	[1][2][5][10]
Recommended Laser Line	633 nm (He:Ne) or 635 nm (Diode)	[2][6][7][8]

Table 2: Physical and Chemical Characteristics

Property	Value	Source
Charge (post-conjugation)	+1 (Cationic)	[1][2][3][4][5][6][11]
pH Stability Range	2 - 11	[1][2][3][4][5][6]
Hydrophilicity	Moderately Hydrophilic	[1][2][5][6][7][8]
Solubility	Good in polar solvents (e.g., DMF, DMSO)	[4][5][10][11]
Storage	Store at $\leq -20^{\circ}\text{C}$, protected from moisture and light.	[3][4][5]

Table 3: Molecular Weights of Common Derivatives

Derivative	Molecular Weight (g/mol)	Source
Carboxy (Free Acid)	652	[3] [4] [5] [10]
NHS-ester	749	[4] [5] [12]
Maleimide	774	[4] [5] [12]
Amine	707 - 822	[4] [5]
Azide	670.28 - 866	[4] [5] [11]
Alkyne	689 - 703	[4] [5]
Iodoacetamide	875 - 876	[4] [5]
Phalloidin	1434 - 1436	[4] [5]
Biotin	962 - 963	[4] [5]

Experimental Protocols

Detailed methodologies for common labeling experiments are provided below. These protocols are intended as a starting point and may require optimization for specific proteins or biomolecules.

Protocol for Labeling Proteins with ATTO 633 NHS-ester

This protocol is designed for labeling primary amine groups (e.g., on lysine residues) in proteins.

Required Materials:

- Protein solution (2-10 mg/mL in amine-free buffer).
- ATTO 633** NHS-ester.
- Anhydrous, amine-free DMSO or DMF.
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3.[\[12\]](#)[\[13\]](#) If the protein is in a buffer like PBS, the pH can be adjusted by adding 1 part of 0.2 M sodium bicarbonate (pH 9.0) to 20

parts of the protein solution in PBS.[12]

- Purification column (e.g., Sephadex G-25).[12]

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.[14] Ensure the solution is free of amine-containing substances like Tris or glycine. [12][13] If necessary, dialyze the protein against 1X PBS (pH 7.2-7.4) and then adjust the pH. [15]
- **Prepare Dye Stock Solution:** Immediately before use, dissolve the **ATTO 633** NHS-ester in anhydrous DMSO or DMF to a concentration of 1-2 mg/mL or 10 mM.[13][15] This solution is sensitive to hydrolysis and should be used promptly.[4][5][12]
- **Conjugation Reaction:** Add a molar excess of the reactive dye solution to the protein solution. A starting point is a 2-fold molar excess of dye to protein.[13] The optimal dye-to-protein ratio can vary and should be determined empirically.[6][13][15]
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature, with gentle stirring and protected from light.[13][14] The reaction is often complete within 5-10 minutes. [12]
- **Purification:** Separate the labeled protein conjugate from the unreacted free dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS (pH 7.4).[12] The first colored, fluorescent band to elute will be the dye-protein conjugate.[12]

Protocol for Labeling Proteins with **ATTO 633** Maleimide

This protocol targets free sulfhydryl (thiol) groups, such as those on cysteine residues.

Required Materials:

- Protein solution (1-5 mg/mL).
- **ATTO 633** Maleimide.
- Anhydrous, amine-free DMSO or DMF.

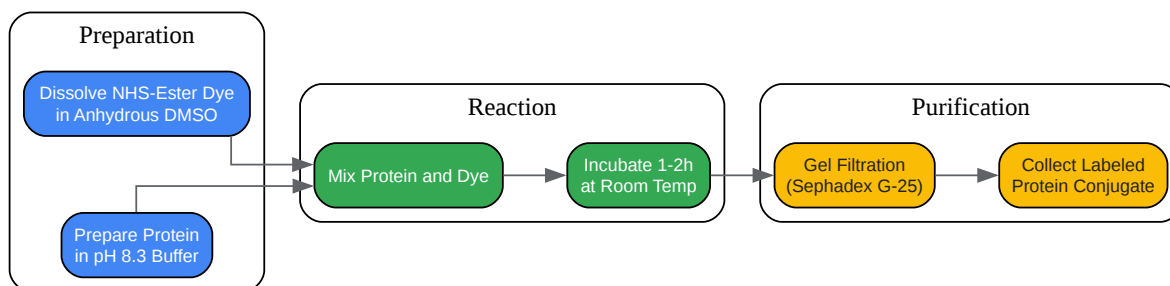
- Reaction Buffer: PBS, pH 7.0-7.5.[16][17]
- (Optional) TCEP (tris(2-carboxyethyl)phosphine) for reducing disulfide bonds.
- Purification column (e.g., Sephadex G-25).[6][16]

Procedure:

- Prepare Protein Solution: Dissolve the protein in degassed reaction buffer. If the protein contains disulfide bonds that need to be labeled, reduce them first by adding an excess of a reducing agent like TCEP and incubating for 20-30 minutes at room temperature.[17]
- Prepare Dye Stock Solution: Immediately before use, dissolve **ATTO 633** Maleimide in anhydrous DMSO or DMF to a concentration of 1 mg/mL.[12][16]
- Conjugation Reaction: Add a 10- to 20-fold molar excess of the dye solution to the protein solution.[17] The optimal ratio may vary.
- Incubation: Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.[17]
- Purification: Purify the conjugate from the free dye using a gel filtration column as described in the NHS-ester protocol.[6][16]

Mandatory Visualizations

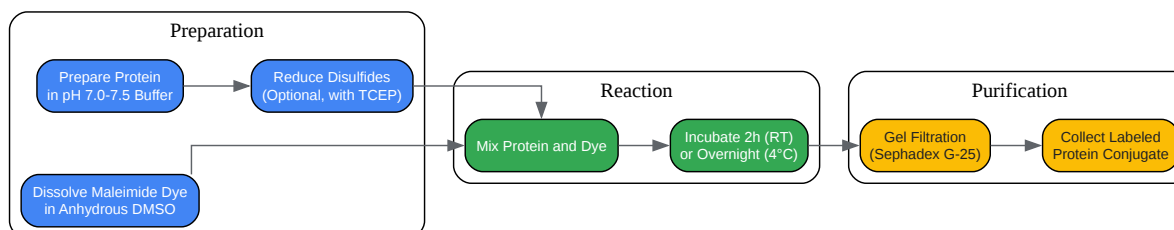
Diagram 1: Experimental Workflow for NHS-Ester Labeling



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Caption: Workflow for labeling protein primary amines with **ATTO 633** NHS-ester.

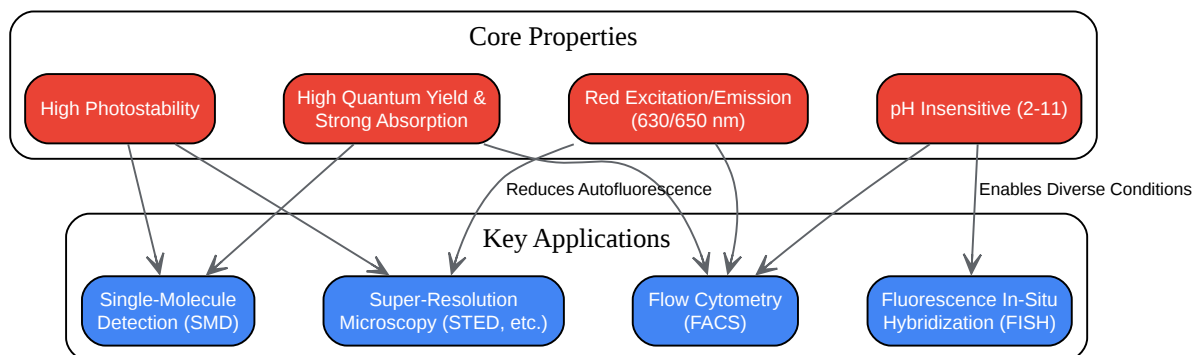
Diagram 2: Experimental Workflow for Maleimide Labeling



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Caption: Workflow for labeling protein sulfhydryl groups with **ATTO 633** Maleimide.

Diagram 3: ATTO 633 Properties and Applications Relationship



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Caption: Relationship between **ATTO 633**'s core properties and its primary applications.

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